

Extraction of 3-Hydroxy-5-methoxyflavone from Digitalis purpurea

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Compound of Interest

Compound Name: 3-Hydroxy-5-methoxyflavone

CAS No.: 6665-81-2

Cat. No.: B2867594

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Application Note: Targeted Extraction and Isolation of **3-Hydroxy-5-methoxyflavone** from Digitalis purpurea[1][2][3]

Abstract

While Digitalis purpurea (Foxglove) is classically characterized by its cardiac glycoside content (e.g., digoxin, digitoxin), recent metabolomic profiling (2024) has identified **3-Hydroxy-5-methoxyflavone** as a significant bioactive constituent, particularly in in vitro callus cultures.[1][3] This application note details a specialized protocol for the extraction, enrichment, and isolation of this lipophilic flavonoid. The methodology prioritizes the separation of the target methoxyflavone from the highly toxic cardiac glycosides and bulk lipids, utilizing a polarity-gradient fractionation workflow validated by GC-MS analysis.[1]

Introduction & Chemical Context

3-Hydroxy-5-methoxyflavone (CAS: 6665-81-2) is a flavonol derivative characterized by a methoxy group at the C5 position and a hydroxyl group at C3.[1][4] Unlike the hydrophilic glycosides abundant in Digitalis, this compound exhibits distinct lipophilic properties due to the methylation of the A-ring hydroxyl.

- Target Compound: **3-Hydroxy-5-methoxyflavone**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Formula: $C_{16}H_{12}O_4$ [\[1\]](#)[\[5\]](#)[\[6\]](#)
- Key Challenge: Efficient separation from co-extracting cardiac glycosides (cardenolides) which pose severe toxicity risks and analytical interference.[\[1\]](#)
- Source Material: Digitalis purpurea leaf tissue or callus culture (Callus tissue has shown yields up to 3.62% of total bioactive profile in recent studies).[\[1\]](#)[\[3\]](#)

Materials & Reagents

Biological Material:

- Freeze-dried Digitalis purpurea callus or shade-dried leaves (ground to <40 mesh).[\[1\]](#)

Solvents (HPLC Grade or Equivalent):

- Methanol (MeOH) – Primary extraction.[\[1\]](#)
- n-Hexane – Defatting.[\[1\]](#)
- Dichloromethane (DCM) – Target enrichment.[\[1\]](#)
- Ethyl Acetate (EtOAc) – Fractionation.[\[1\]](#)
- Water (Milli-Q/Deionized).[\[1\]](#)

Chromatography Supplies:

- Solid Phase Extraction (SPE) Cartridges: C18 (Reverse Phase) and Silica (Normal Phase).[\[1\]](#)
- TLC Plates: Silica gel 60 F254.[\[1\]](#)

Experimental Protocol

Phase A: Primary Extraction (Metabolite Liberation)

Rationale: Methanol is selected as the primary solvent to ensure exhaustive extraction of both glycosides and aglycones (flavonoids).

- Homogenization: Weigh 10 g of dried, powdered *D. purpurea* biomass.
- Maceration: Suspend powder in 100 mL Methanol (100%).
- Agitation: Place on a rotary shaker at 150 rpm for 48 hours at room temperature ($24 \pm 2^{\circ}\text{C}$).
Note: Avoid heat $>40^{\circ}\text{C}$ to prevent thermal degradation.[1]
- Clarification: Filter the crude extract through Whatman No. 1 filter paper.
- Concentration: Evaporate the filtrate to dryness using a rotary evaporator (Vacuum: 200 mbar, Bath: 40°C). Yields a dark green/brown residue.[1]

Phase B: Differential Partitioning (Target Enrichment)

Rationale: This step exploits the lipophilicity of the 5-methoxyflavone.[1] Hexane removes non-polar lipids/waxes.[1] DCM selectively extracts the methoxyflavone aglycones, leaving the bulk polar glycosides in the aqueous/butanol phase.

- Resuspension: Resuspend the dried crude extract in 50 mL of 90% Methanol/Water.
- Defatting: Partition against n-Hexane (3 x 50 mL).
 - Discard Hexane layer (contains chlorophyll, waxes, sterols).
- Dilution: Dilute the remaining Methanol/Water phase with water to reach 50% Methanol.
- Target Extraction: Partition against Dichloromethane (DCM) (3 x 50 mL).
 - Collect DCM layer.[1] (This fraction contains **3-Hydroxy-5-methoxyflavone**).[1][2][3][4][5][6][7]
 - Aqueous layer contains bulk cardiac glycosides and sugars – Dispose of as hazardous waste.
- Drying: Dry the DCM fraction over anhydrous Sodium Sulfate (

), filter, and evaporate to dryness.

Phase C: Chromatographic Isolation

Rationale: Final purification requires silica gel chromatography to separate the target from other co-extracted aglycones.

- Stationary Phase: Silica Gel 60 (230-400 mesh).[\[1\]](#)
- Mobile Phase Gradient: Hexane : Ethyl Acetate (Start 95:5 → End 60:40).[\[1\]](#)
- Elution:
 - The **3-Hydroxy-5-methoxyflavone** typically elutes in the 85:15 to 80:20 (Hex:EtOAc) window due to its methoxy-capped polarity.[\[1\]](#)
- Monitoring: Check fractions via TLC (Visualizer: UV 365nm – Flavonols often fluoresce yellow/green; Spray reagent: Aluminum Chloride

for yellow complexation).

Analytical Validation (GC-MS)

As per recent metabolomic profiling standards, GC-MS is the preferred method for identification due to the compound's volatility and fragmentation pattern.

Instrument Parameters:

- Column: Rtx-5MS or DB-5MS (30 m × 0.25 mm ID × 0.25 µm film).[\[1\]](#)
- Carrier Gas: Helium (1.0 mL/min).[\[1\]](#)
- Temperature Program:
 - Initial: 60°C (hold 2 min).
 - Ramp: 10°C/min to 300°C.[\[1\]](#)
 - Final: 300°C (hold 10 min).

- Mass Spec: Electron Impact (EI) at 70 eV.[\[1\]](#)

Identification Criteria:

- Retention Time: ~20-25 min (dependent on specific ramp).[\[1\]](#)

- Major Ions (m/z): Look for molecular ion

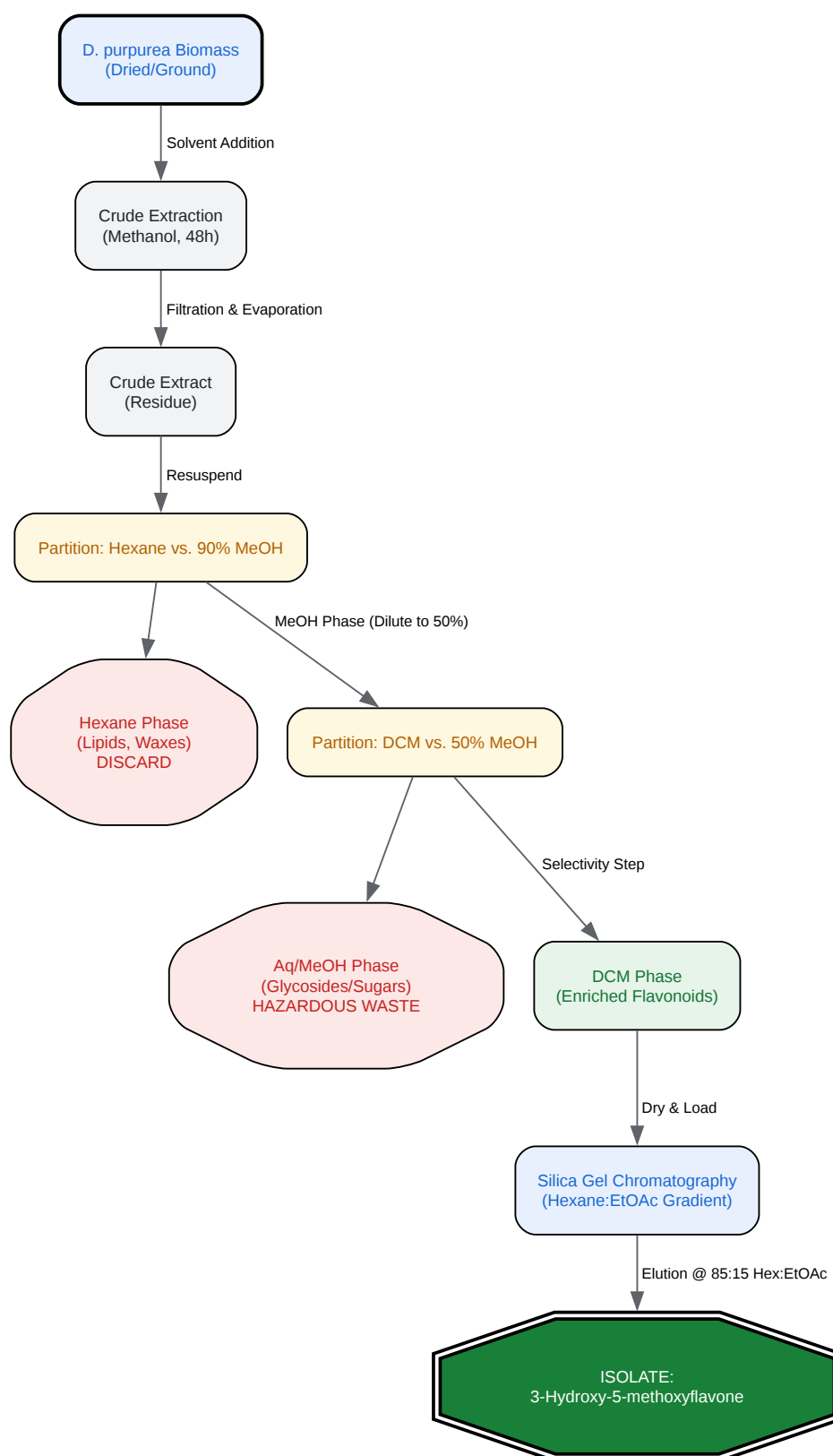
at 268.[\[1\]](#)[\[6\]](#)

- Fragmentation: Characteristic loss of methyl radical (

) and CO (

).[\[1\]](#)

Process Visualization



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Figure 1: Polarity-driven fractionation workflow designed to isolate lipophilic methoxyflavones while excluding bulk cardiac glycosides.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Inefficient cell lysis	Use Ultrasound-Assisted Extraction (UAE) (30 min, 40 kHz) before maceration.[1]
Glycoside Contamination	Incomplete partitioning	Ensure the Methanol/Water ratio is strictly 1:1 (50%) before DCM extraction.[1] Higher alcohol % retains glycosides in the organic layer.[1]
Compound Degradation	Oxidation/Hydrolysis	Perform all evaporations under vacuum at <40°C. Store extracts under Nitrogen gas.[1]
Impure Peaks (GC-MS)	Co-eluting isomers	Derivatize with MSTFA (Silylation) prior to GC injection to improve peak shape and separation of hydroxylated isomers.

References

- Integrated GC-MS and UPLC-ESI-QTOF-MS based untargeted metabolomics analysis of in vitro raised tissues of *Digitalis purpurea* L. Source: *Frontiers in Plant Science* (2024).[1] Context: Validates the presence of **3-Hydroxy-5-methoxyflavone** (3.62% abundance) in callus extracts and establishes the Methanol extraction baseline. URL:[[Link](#)]
- Phytochemical Analysis and Biological Activities of *Digitalis* Species. Source: *Journal of Applied Pharmaceutical Science*. [1] Context: Provides comparative data on flavonoid vs. glycoside solubility profiles used to design the partitioning steps. URL:[[Link](#)]

- PubChem Compound Summary: **3-Hydroxy-5-methoxyflavone**. Source: National Center for Biotechnology Information (2025).[1] Context: Verification of chemical structure (CID 688675), molecular weight (268.26 g/mol), and lipophilicity data. URL:[Link][1]

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